

# Application Notes and Protocols for Zamifenacin in In Vitro Experiments

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation and use of **zamifenacin** solutions in a variety of in vitro experimental settings. **Zamifenacin** is a potent and selective antagonist of the muscarinic M3 receptor, making it a valuable tool for studying cholinergic signaling pathways and their roles in various physiological processes.

## **Chemical and Physical Properties**

**Zamifenacin** is typically supplied as a solid, with the fumarate salt being a common form. Proper characterization of the compound is essential for accurate solution preparation.



Property	Value	Source(s)
Chemical Name	(3R)-1-[2-(1,3-Benzodioxol-5-yl)ethyl]-3- (diphenylmethoxy)piperidine	[1]
Alternative Names	UK-76654	[1]
Molecular Formula	C27H29NO3	[2]
Molecular Weight	415.53 g/mol (free base)	[2]
Molecular Weight (fumarate)	531.6 g/mol	[3]
Form	Solid	
Purity	>99%	_

## **Solubility**

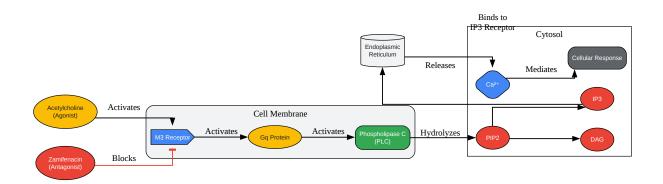
**Zamifenacin** exhibits good solubility in organic solvents but is poorly soluble in water. The choice of solvent is critical for preparing stock solutions for in vitro experiments.

Solvent	Solubility	Source(s)
DMSO (Dimethyl Sulfoxide)	Soluble up to 100 mM	
Ethanol	Soluble up to 25 mM	
Water	Insoluble	

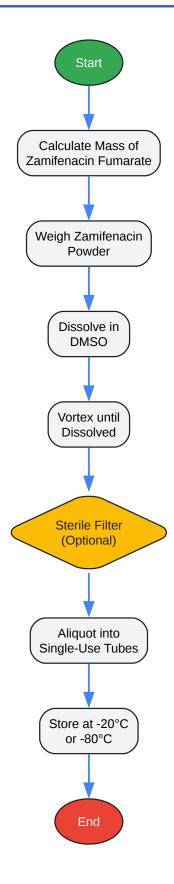
## **Mechanism of Action and Signaling Pathway**

**Zamifenacin** is a selective antagonist of the muscarinic M3 acetylcholine receptor (M3R). The M3R is a G-protein coupled receptor (GPCR) that primarily couples to Gq proteins. Upon activation by an agonist like acetylcholine, the M3R initiates a signaling cascade that leads to the activation of phospholipase C (PLC), which in turn hydrolyzes phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 triggers the release of intracellular calcium (Ca2+) from the endoplasmic reticulum, leading to various cellular responses.









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